

Safeguarding Research: Proper Disposal of Fmoc-D-Gla(otbu)2-OH

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Compound of Interest

Compound Name: *Fmoc-D-Gla(otbu)2-OH*

Cat. No.: *B557689*

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Ensuring the safety of laboratory personnel and the protection of the environment are paramount in scientific research. For drug development professionals and researchers utilizing **Fmoc-D-Gla(otbu)2-OH**, a protected form of carboxyglutamic acid instrumental in peptide synthesis, adherence to proper disposal protocols is a critical aspect of the experimental workflow.^[1] This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of this compound, aligning with institutional best practices and regulatory standards.

Key Safety and Handling Information

A thorough understanding of the chemical's properties is the foundation of safe handling and disposal.

Property	Value
CAS Number	111662-65-8 [2] [3]
Molecular Formula	C29H35NO8 [3] [4] [5]
Molecular Weight	525.59 g/mol [3] [4] [5]
Appearance	Solid [4]
Storage Temperature	2-8°C [4] [6]
Storage Class	11 - Combustible Solids [4]
Water Hazard Class (WGK)	WGK 2 [4]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, it is mandatory to be equipped with the appropriate personal protective equipment to minimize exposure risks.

- Eye Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Hand Protection: Chemically resistant gloves, such as nitrile gloves, are required to prevent skin contact.
- Body Protection: A lab coat or other protective clothing must be worn to prevent skin contact.
- Respiratory Protection: In situations where dust generation is possible, a particle filter respirator (N95 type) should be used.

Step-by-Step Disposal Protocol

The proper disposal of **Fmoc-D-Gla(otbu)2-OH** is crucial to prevent environmental contamination and ensure a safe laboratory environment. Under no circumstances should this chemical be disposed of down the drain or in regular waste streams.[\[5\]](#)

- Segregation of Waste: Isolate **Fmoc-D-Gla(otbu)2-OH** waste from other chemical waste streams to prevent unforeseen chemical reactions.

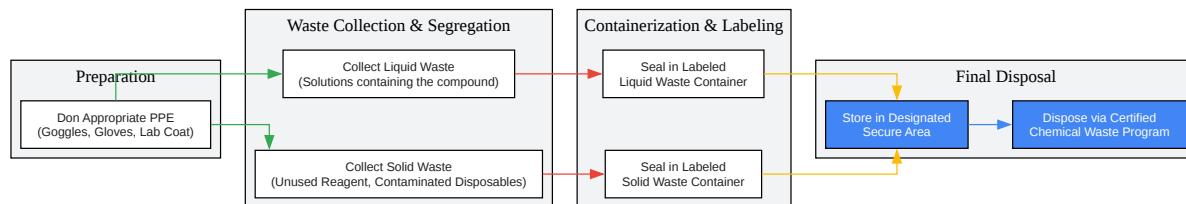
- Solid Waste Collection:
 - Carefully collect any unreacted, solid **Fmoc-D-Gla(otbu)2-OH**.
 - Contaminated disposable items such as weigh boats, gloves, and paper towels should also be collected.
 - Place all solid waste into a designated, clearly labeled, and sealable container for solid chemical waste. To minimize dust, avoid creating dust during collection and handling.[\[5\]](#)
- Liquid Waste Collection:
 - Solutions containing **Fmoc-D-Gla(otbu)2-OH** should be collected in a separate, labeled, and sealable container specifically for liquid chemical waste.
 - The waste stream should be categorized based on the solvent used (e.g., halogenated or non-halogenated).
- Containerization:
 - Utilize containers that are chemically resistant and can be securely sealed to prevent leaks or spills.
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Fmoc-D-Gla(otbu)2-OH**," and any other identifiers mandated by your institution's environmental health and safety (EHS) department.
- Storage of Waste:
 - Store the sealed waste containers in a designated, well-ventilated, and secure area.
 - This storage area should be away from incompatible materials, as determined by your institution's chemical safety guidelines.
- Final Disposal:
 - All waste containing **Fmoc-D-Gla(otbu)2-OH** must be disposed of through your institution's certified chemical waste disposal program.

- Ensure that the entire disposal process is in strict adherence to all local, state, and federal regulations governing hazardous waste disposal.

Accidental Release Measures

In the event of a spill or accidental release, the following steps should be taken:

- Personal Precautions: Use personal protective equipment, including respiratory protection if dust is present. Avoid breathing vapors, mist, gas, or dust. Ensure adequate ventilation and evacuate personnel to safe areas.[5]
- Environmental Precautions: Prevent the product from entering drains.[5]
- Containment and Cleaning: Pick up and arrange for disposal without creating dust. Sweep up the material and place it in a suitable, closed container for disposal.[5]



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Caption: Disposal workflow for **Fmoc-D-Gla(otbu)2-OH**.

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- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal of Fmoc-D-Gla(otbu)2-OH]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557689#fmoc-d-gla-otbu-2-oh-proper-disposal-procedures]

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